

Essential Guide to the Proper Disposal of Methyl 6-amino-3-chloropicolinate

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Compound of Interest

Compound Name: Methyl 6-amino-3-chloropicolinate

Cat. No.: B596375

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **Methyl 6-amino-3-chloropicolinate** are paramount for ensuring a secure and compliant laboratory environment. Adherence to proper disposal protocols is critical for minimizing environmental impact and protecting all personnel from potential hazards. This document provides a comprehensive, step-by-step guide to the safe disposal of **Methyl 6-amino-3-chloropicolinate** (CAS No. 1256835-20-7).

Chemical Safety Overview

Methyl 6-amino-3-chloropicolinate is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- Harmful if inhaled.[1]
- May cause respiratory irritation.[1]

Proper personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side-shields, and a lab coat, should be worn at all times when handling this compound.[1] All handling should be performed in a well-ventilated area or a chemical fume hood.[1]

Immediate Safety and Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation.^[1] For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite or sand. For larger spills, it is crucial to contact your institution's Environmental Health and Safety (EHS) department immediately. Do not allow the chemical to enter drains or waterways.^[1]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed ^[1]
Skin corrosion/irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation ^[1]
Serious eye damage/eye irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation ^[1]
Acute toxicity, inhalation (Category 4)	GHS07	Warning	H332: Harmful if inhaled ^[1]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	GHS07	Warning	H335: May cause respiratory irritation ^[1]

Step-by-Step Disposal Protocol

The disposal of **Methyl 6-amino-3-chloropicolinate** must be conducted in strict accordance with all local, state, and federal regulations. This compound and its containers must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Solid Waste: Collect any solid waste of **Methyl 6-amino-3-chloropicolinate**, including contaminated items like weighing paper or spatulas, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: If the compound is in solution, collect it in a separate, compatible, and clearly labeled hazardous waste container. Do not mix this waste with other waste streams, especially incompatible materials like strong oxidizing agents and acids.
- Contaminated Materials: Any materials that have come into contact with **Methyl 6-amino-3-chloropicolinate**, such as gloves, absorbent pads, and pipette tips, must also be disposed of as hazardous waste in a designated container.

2. Labeling of Waste Containers: All waste containers must be accurately and clearly labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Methyl 6-amino-3-chloropicolinate**" and its CAS number: "1256835-20-7"
- The associated hazards (e.g., Toxic, Irritant)
- The date of waste accumulation

3. Storage of Waste: Store the sealed and labeled hazardous waste containers in a designated and secure satellite accumulation area. This area should be well-ventilated and away from general laboratory traffic.

4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
- Never dispose of **Methyl 6-amino-3-chloropicolinate** down the drain or in the regular trash.

- High-temperature incineration in an approved facility is a common disposal method for chlorinated organic compounds and pyridine derivatives.

Below is a workflow diagram illustrating the proper disposal procedure for **Methyl 6-amino-3-chloropicolinate**.



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Caption: Disposal workflow for **Methyl 6-amino-3-chloropicolinate**.

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References

- 1. file.chemscene.com [file.chemscene.com]
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